

2-(Pyrimidin-5-yl)benzaldehyde molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-(Pyrimidin-5-yl)benzaldehyde**

Cat. No.: **B1307271**

[Get Quote](#)

An In-depth Technical Guide to **2-(Pyrimidin-5-yl)benzaldehyde**

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **2-(Pyrimidin-5-yl)benzaldehyde**, a key building block in medicinal chemistry and organic synthesis. The information is tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

2-(Pyrimidin-5-yl)benzaldehyde is a bicyclic aromatic compound composed of a pyrimidine ring attached to a benzaldehyde moiety. Its chemical identity is well-established through various analytical techniques.

Below is a summary of its key molecular and physical properties:

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₈ N ₂ O	[1]
Molecular Weight	184.19 g/mol	[1]
CAS Number	640769-71-7	[1]
Appearance	White to off-white solid	
Melting Point	119-120 °C	
Storage	Store at 0-8°C, under inert gas (e.g., Argon)	

Synthesis Methodology

The synthesis of aryl-substituted pyrimidines like **2-(Pyrimidin-5-yl)benzaldehyde** is often achieved through palladium-catalyzed cross-coupling reactions, with the Suzuki-Miyaura coupling being a prominent method. This reaction facilitates the formation of a carbon-carbon bond between a boronic acid and a halide.

Generalized Experimental Protocol: Suzuki-Miyaura Coupling

While a specific detailed protocol for the synthesis of **2-(Pyrimidin-5-yl)benzaldehyde** is not readily available in the cited literature, a general procedure based on the Suzuki-Miyaura coupling of a pyrimidine derivative with a benzaldehyde precursor can be outlined as follows. This reaction would typically involve the coupling of 5-bromopyrimidine with 2-formylphenylboronic acid.

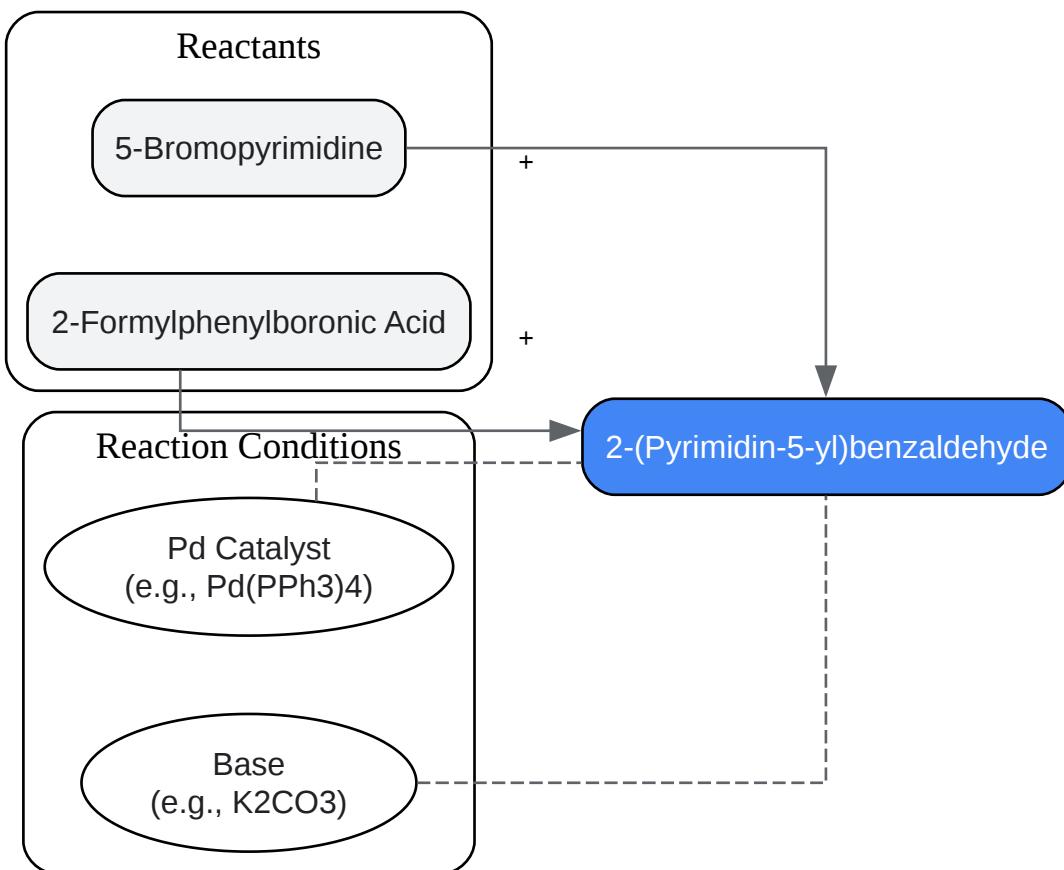
Materials:

- 5-Bromopyrimidine
- 2-Formylphenylboronic acid
- Palladium catalyst (e.g., Pd(PPh₃)₄)

- Base (e.g., K_2CO_3 , Na_2CO_3)
- Solvent (e.g., a mixture of dimethoxyethane and water, or toluene)

Procedure:

- In a reaction vessel, dissolve 5-bromopyrimidine and 2-formylphenylboronic acid in the chosen solvent system.
- Add the base to the mixture.
- Purge the reaction mixture with an inert gas (e.g., argon or nitrogen).
- Add the palladium catalyst to the mixture under the inert atmosphere.
- Heat the reaction mixture to the appropriate temperature (typically reflux) and stir for a specified time, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Perform an aqueous work-up to remove inorganic salts and the catalyst. This typically involves partitioning the mixture between an organic solvent and water.
- Dry the organic layer over an anhydrous drying agent (e.g., $MgSO_4$ or Na_2SO_4).
- Filter the mixture and concentrate the solvent under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography on silica gel, to obtain pure **2-(Pyrimidin-5-yl)benzaldehyde**.



[Click to download full resolution via product page](#)

Generalized Suzuki-Miyaura reaction for synthesis.

Applications in Research and Development

2-(Pyrimidin-5-yl)benzaldehyde is a versatile intermediate with significant applications in various fields of chemical research.

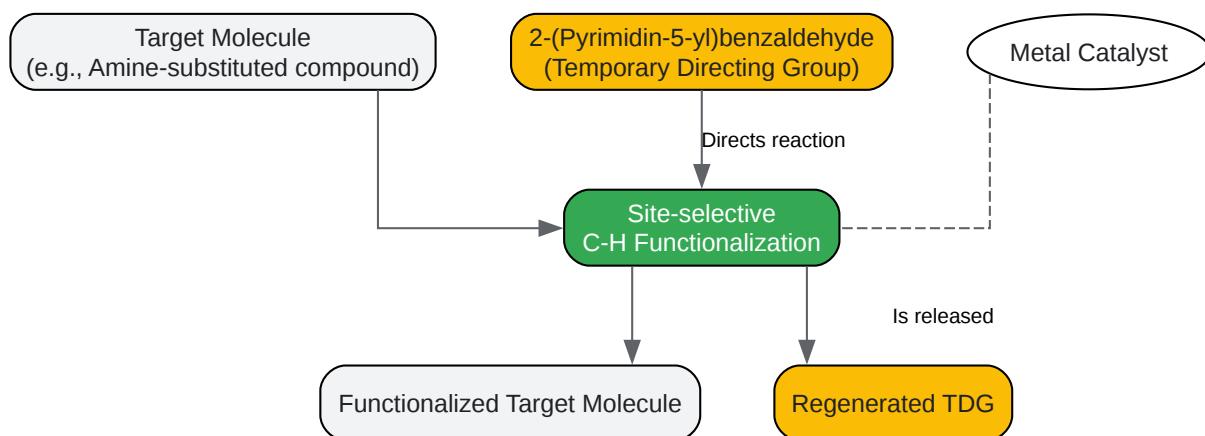
Intermediate in Pharmaceutical and Agrochemical Synthesis

The unique structure of **2-(Pyrimidin-5-yl)benzaldehyde**, featuring both an aldehyde and a pyrimidine moiety, makes it a valuable building block for the synthesis of more complex molecules. It serves as a key intermediate in the development of novel pharmaceuticals and agrochemicals.^{[2][3][4]} Researchers utilize this compound to construct diverse molecular

scaffolds for screening and development of new therapeutic agents and crop protection products.

Temporary Directing Group in C-H Functionalization

A notable application of **2-(Pyrimidin-5-yl)benzaldehyde** is its use as a temporary directing group (TDG) to facilitate metal-catalyzed C-H functionalization.^[5] In this role, it can act as a co-catalyst to control the site selectivity of reactions on a target molecule. This approach simplifies the process of C-H functionalization by avoiding the need for additional synthetic steps to install and subsequently remove a covalently bonded directing group.



[Click to download full resolution via product page](#)

Role in C-H functionalization.

Biochemical Research

2-(Pyrimidin-5-yl)benzaldehyde is also employed in biochemical research, particularly in studies related to enzyme inhibition and receptor binding.^[2] Its ability to form derivatives allows for the exploration of structure-activity relationships, which is crucial for understanding disease pathways and developing targeted therapies.

While specific signaling pathways directly modulated by **2-(Pyrimidin-5-yl)benzaldehyde** are not extensively documented in the provided search results, its derivatives are investigated for their potential to interact with various biological targets. For instance, pyrimidine-based

compounds have been explored as inhibitors of kinases such as ERK1/2, which are key components of signaling cascades like the RAS/RAF/MEK/ERK pathway.^[6] Inhibition of such pathways is a critical strategy in cancer therapy.

It is important to note that while this compound is a valuable tool, further research is needed to fully elucidate its mechanisms of action and potential therapeutic applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. chemimpex.com [chemimpex.com]
- 3. nbinno.com [nbinno.com]
- 4. nbinno.com [nbinno.com]
- 5. 2-(Pyrimidin-5-yl)benzaldehyde | Sigma-Aldrich [sigmaaldrich.com]
- 6. Discovery of (S)-1-(1-(4-Chloro-3-fluorophenyl)-2-hydroxyethyl)-4-(2-((1-methyl-1H-pyrazol-5-yl)amino)pyrimidin-4-yl)pyridin-2(1H)-one (GDC-0994), an Extracellular Signal-Regulated Kinase 1/2 (ERK1/2) Inhibitor in Early Clinical Development - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-(Pyrimidin-5-yl)benzaldehyde molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1307271#2-pyrimidin-5-yl-benzaldehyde-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1307271#2-pyrimidin-5-yl-benzaldehyde-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com